

Plutonium tetrafluoride CAS number and identifiers

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Compound of Interest

Compound Name: *Plutonium tetrafluoride*

Cat. No.: *B083308*

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Plutonium Tetrafluoride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Plutonium Tetrafluoride** (PuF_4), a key compound in the nuclear industry. The document details its chemical and physical properties, synthesis, and analytical characterization. It is intended for researchers and scientists who require a comprehensive understanding of this material.

Core Identifiers and Properties

Plutonium tetrafluoride is a crystalline solid, typically appearing as a red-brown powder, though its color can vary based on purity, grain size, and moisture content.^{[1][2]} It is a crucial intermediate in the production of plutonium metal.^{[2][3]}

Chemical and Physical Data

A summary of the key identifiers and physicochemical properties of **plutonium tetrafluoride** is presented in the tables below.

Identifier	Value	Reference
CAS Number	13709-56-3	[1] [2] [4]
Molecular Formula	PuF ₄	[1] [2] [5]
Molecular Weight	320.06 g/mol	[1] [2]
IUPAC Name	Plutonium(IV) fluoride	[2]
Synonyms	tetrafluoroplutonium	[4]
InChI	InChI=1S/4FH.Pu/h4*1H;/q;;;;+4/p-4	[1] [4]
InChIKey	USCBBUFE0OSGAJ-UHFFFAOYSA-J	[4]
SMILES	F--INVALID-LINK--(F)F	[1] [4]
PubChem CID	139558	[4]
DSSTox Substance ID	DTXSID90160061	[4] [5]

Property	Value	Reference
Appearance	Red-brown crystalline solid	[1] [6]
Density	7.1 g/cm ³	[2]
Melting Point	1037 °C	[1] [6]
Crystal Structure	Monoclinic, mS60	[2]
Space Group	C12/c1, No. 15	[2]

Experimental Protocols

Synthesis of Plutonium Tetrafluoride

Plutonium tetrafluoride can be synthesized through various methods. The most common industrial method involves the hydrofluorination of plutonium dioxide or plutonium(III) fluoride.

Method 1: Hydrofluorination of Plutonium Dioxide or Plutonium(III) Fluoride[2]

This process involves the reaction of either plutonium dioxide (PuO_2) or plutonium(III) fluoride (PuF_3) with hydrofluoric acid (HF) in the presence of oxygen (O_2) at elevated temperatures.

- Reaction:
 - $\text{PuO}_2 + \text{O}_2 + 4\text{HF} \rightarrow \text{PuF}_4 + \text{O}_2 + 2\text{H}_2\text{O}$
 - $4\text{PuF}_3 + \text{O}_2 + 4\text{HF} \rightarrow 4\text{PuF}_4 + 2\text{H}_2\text{O}$
- Temperature: 450 to 600 °C
- Key Consideration: The oxygen stream is crucial to prevent the reduction of the product by any hydrogen gas that may be present as an impurity in the hydrofluoric acid.[2]

Method 2: Precipitation from Aqueous Solution[7]

Crystalline **plutonium tetrafluoride** can also be precipitated from an aqueous mineral acid solution of a plutonium(IV) salt using fluosilicic acid.

- Precipitating Agent: Fluosilicic acid (H_2SiF_6)
- Acid Concentration: Up to 1.6 N mineral acid
- Temperature: Preferably room temperature
- Post-Precipitation Step: Hydrogen fluoride may be added after precipitation to convert any plutonium fluosilicate to the tetrafluoride.[7]

Method 3: Decomposition of Plutonium(IV) Ammonium Fluoride

An alternative route involves the formation of a plutonium(IV) ammonium fluoride intermediate, which is then decomposed to **plutonium tetrafluoride**.

- Reaction: An exothermic reaction occurs between low-temperature plutonium dioxide and ammonium bifluoride at 50 to 250 °C to form pink plutonium(IV) ammonium fluoride.

- Decomposition: The intermediate compound is decomposed at 300 °C.
- Dehydration: The resulting **plutonium tetrafluoride** is dehydrated at 500 °C.

Analytical Characterization

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermal analysis of aged **plutonium tetrafluoride** reveals a series of transformations upon heating.[1][6]

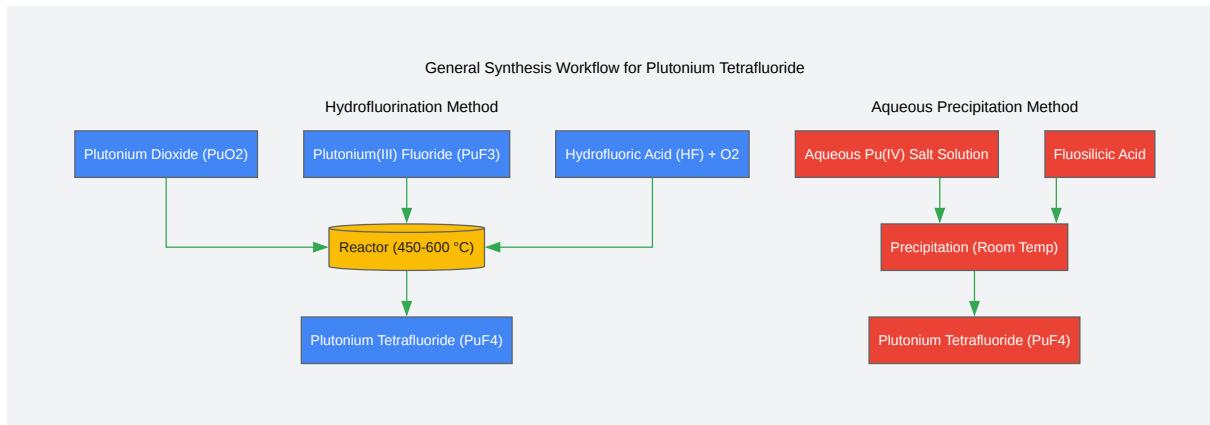
- Dehydration: Occurs between approximately 90 °C and 300 °C.[1][6]
- Annealing of Radiation Damage: Exothermic annealing of alpha-particle radiation damage is observed in two distinct temperature ranges: 350-355 °C and 555-558 °C.[1]
- High-Temperature Reaction: Above 700 °C, PuF₄ can react with plutonium dioxide (PuO₂), leading to the release of oxygen and a corresponding loss of mass.[1]

X-ray Diffraction (XRD)

XRD is a primary technique for identifying the crystal structure and phase purity of **plutonium tetrafluoride**. In aged samples, XRD patterns have shown the presence of PuF₄, PuO₂, and a hydrated form, PuF₄·1.6H₂O.[1][6] Broadening of the diffraction peaks in aged samples suggests potential damage to the crystal lattice from alpha-particle radiation over time.[1]

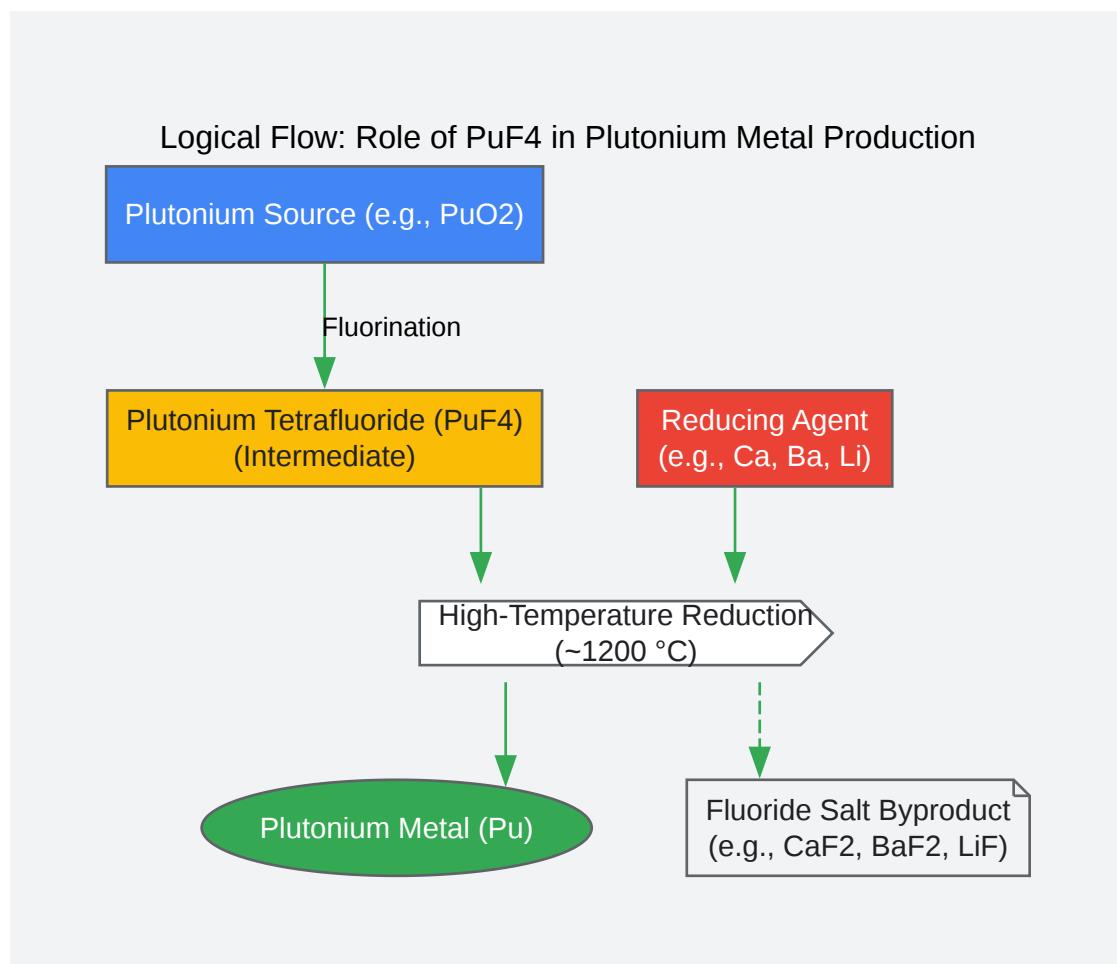
Visualized Workflows and Relationships

Synthesis Workflow

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Caption: Synthesis pathways for **Plutonium Tetrafluoride**.

Role in Plutonium Metal Production



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Caption: Role of PuF₄ as an intermediate in producing Plutonium metal.

Biological Interaction and Toxicology

The concept of "signaling pathways," as it is understood in pharmacology and molecular biology, does not directly apply to inorganic compounds like **plutonium tetrafluoride**. Such pathways involve complex interactions with cellular receptors, enzymes, and second messengers to elicit a specific biological response.

The toxicity of plutonium and its compounds, including **plutonium tetrafluoride**, is primarily due to its radioactivity.^[8] When inhaled, plutonium particles can lodge in the lungs, where the emission of alpha particles can kill cells, leading to lung scarring, disease, and an increased risk of cancer.^[8] If it enters the bloodstream, plutonium can concentrate in the bones, liver, and spleen, exposing these organs to alpha radiation.^[8] The health effects are a result of radiation-

induced cellular damage rather than interference with specific biological signaling cascades. The primary concern for those working with plutonium compounds is radiological protection to prevent internal deposition.

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